

Technical Support Center: Long-Term Storage of C8-Containing Samples

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Compound of Interest		
Compound Name:	PP-C8	
Cat. No.:	B10832095	Get Quote

This technical support center provides guidance on the best practices for the long-term storage of samples containing C8 compounds, such as perfluorooctanoic acid (PFOA). Adherence to these guidelines is critical for maintaining sample integrity and ensuring accurate analytical results in research, clinical, and environmental monitoring settings.

Frequently Asked Questions (FAQs)

Q1: What are the primary concerns for long-term storage of C8-containing samples?

A1: The primary concerns are sample degradation, contamination, and analyte loss through adsorption to container walls. C8 compounds, while persistent in the environment, can be susceptible to degradation under certain laboratory conditions.[1][2][3] Cross-contamination is a significant risk due to the ubiquitous nature of per- and polyfluoroalkyl substances (PFAS) in laboratory materials.[4][5][6][7]

Q2: What is the recommended temperature for long-term storage?

A2: For long-term storage, it is recommended to keep samples at or below 4°C.[4] Many protocols suggest refrigeration between 2°C and 6°C.[5][8] For extended periods, freezing the samples is also a viable option.[9][10] Tissue samples, in particular, should be shipped and stored frozen.[11]

Q3: What type of containers should be used for storing C8 samples?



A3: High-density polyethylene (HDPE) or polypropylene (PP) containers are the preferred choice for storing C8-containing samples.[6][12][13][14] It is crucial to use containers with unlined polypropylene or HDPE screw caps to avoid contamination from Teflon™ liners.[9][12] Glass containers should generally be avoided for aqueous samples as PFAS can adsorb to the glass surface, leading to analyte loss.[6][13] However, for solid or dry samples, glass containers may be acceptable if the extraction method can recover adsorbed PFAS.[13] All containers should be certified as PFAS-free.[5][14]

Q4: Can I use any plastic bag to store my sample containers?

A4: No, it is important to use bags made of materials that do not pose a risk of PFAS contamination. While some guidelines suggest double bagging samples in materials like HDPE, others mention that LDPE bags (e.g., Ziploc®) may be used with special precautions.[7] [13] To minimize risk, it is best to use certified PFAS-free bags or store containers separately from potential contamination sources.

Q5: What solvents are suitable for preparing and storing C8 standards and extracts?

A5: Stock solutions and sample extracts are often prepared in solvents like methanol.[15] Studies have shown that many PFAS, including C8 compounds, are stable in deionized water, methanol, and isopropyl alcohol for extended periods.[16][17] However, some polyfluoroalkyl ether acids (PFEAs) can degrade in polar aprotic solvents such as acetonitrile (ACN), acetone, and dimethyl sulfoxide (DMSO).[16][17] Therefore, it is crucial to verify the stability of your specific C8 compound in the chosen solvent.

Troubleshooting Guides

Issue 1: Inconsistent or non-reproducible analytical results.

This issue can arise from various factors throughout the sample handling and storage process.

Potential Causes and Solutions:

Sample Contamination:



- Verify Sampling Materials: Ensure all sampling equipment, containers, and even field personnel's clothing and personal care products are free of PFAS.[7]
- Include Blanks: Regularly analyze field, trip, and equipment blanks to monitor for contamination during sample collection and transport.[4][12]
- Laboratory Environment: Check for potential sources of contamination within the lab, such as equipment containing Teflon™ or other fluoropolymers.[6]
- Improper Storage:
 - Temperature Fluctuations: Ensure samples have been consistently stored at the recommended temperature. Use a temperature logger to monitor storage units.[8]
 - Incorrect Container: Confirm that samples were stored in HDPE or polypropylene containers, not glass (for aqueous samples) or LDPE.[6][12][13]
- Analyte Degradation:
 - Solvent Incompatibility: If working with extracts, ensure the solvent is appropriate and does not cause degradation of the C8 compound.[16][17]
 - Extended Storage: While C8 compounds are persistent, prolonged storage, even under ideal conditions, might lead to some degradation. Re-analysis of a freshly prepared standard can help determine if this is the issue.

Issue 2: Low recovery of C8 analytes.

Low recovery suggests a loss of the analyte at some point between sample collection and analysis.

Potential Causes and Solutions:

- Adsorption to Container:
 - Improper Container Material: If glass containers were used for aqueous samples,
 adsorption to the walls is a likely cause.[6][13]



- Solution: While difficult to reverse, future samples should be collected and stored in HDPE or polypropylene containers.
- Sample Preparation Errors:
 - Incomplete Extraction: For solid matrices, ensure the extraction protocol is robust enough to recover the C8 analytes.
 - Instrumental Issues: Rule out problems with the analytical instrument, such as a failing trap or issues with the injection system.[18][19]

Quantitative Data Summary

The stability of C8-containing samples is influenced by the storage container material, temperature, and the matrix/solvent.



Parameter	Recommended Condition	Rationale	Supporting Evidence
Storage Temperature	Refrigerated (2-6°C) or Frozen (≤ -20°C)	Minimizes microbial degradation and slows down chemical reactions.[4][5][10]	Samples stored at 4°C show minimal degradation over standard holding times.[4] Freezing is recommended for longer-term preservation.[9]
Container Material	High-Density Polyethylene (HDPE) or Polypropylene (PP)	These materials exhibit low adsorption of PFAS compounds and are less likely to be a source of contamination compared to other plastics or glass.[6] [12][13][14]	Studies and regulatory methods (e.g., EPA Method 537.1) specify the use of HDPE or PP containers.[5][14]
Container Caps	Unlined Polypropylene or HDPE	Lined caps, especially those with Teflon™ (a fluoropolymer), are a significant source of PFAS contamination. [9][12]	Best practice guidelines strongly advise against the use of Teflon™-lined caps. [12]
Holding Time (Water)	14 days to extraction, 40 days to analysis (EPA guidance)	Provides a conservative window to ensure sample integrity before analysis.[12]	This is a widely accepted standard in environmental analysis.
Holding Time (Solids)	Up to 90 days with proper storage (1-6°C, protected from light)	Solid matrices can offer better stability for analytes.	Some laboratories adhere to a 90-day hold time for solids.[9]



Experimental Protocols

Protocol: Assessing Long-Term Storage Stability of C8 in Water Samples

1. Objective: To determine the stability of a specific C8 compound in a water matrix under different storage conditions.

2. Materials:

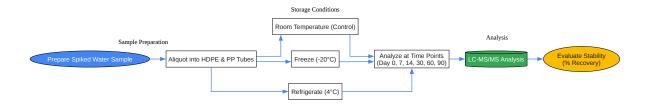
- C8 analytical standard
- PFAS-free deionized water
- 50 mL HDPE and polypropylene centrifuge tubes
- Methanol (or other appropriate solvent for stock solution)
- LC-MS/MS system

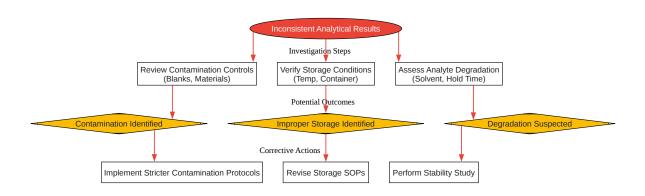
3. Procedure:

- Spiking Solution Preparation: Prepare a stock solution of the C8 standard in methanol. Create a spiking solution by diluting the stock solution in PFAS-free deionized water to a known concentration (e.g., 100 ng/L).
- Sample Preparation: Aliquot the spiking solution into multiple HDPE and polypropylene tubes.
- Storage Conditions:
- Store one set of tubes (both HDPE and PP) in a refrigerator at 4°C.
- Store a second set of tubes in a freezer at -20°C.
- Keep a third set at room temperature (as a control for degradation under suboptimal conditions).
- Time Points: Analyze samples at designated time points (e.g., Day 0, Day 7, Day 14, Day 30, Day 60, Day 90).
- Analysis: At each time point, thaw the frozen samples (if applicable) and bring all samples to room temperature. Analyze the concentration of the C8 compound using a validated LC-MS/MS method.
- Data Evaluation: Calculate the percent recovery of the C8 compound at each time point relative to the Day 0 concentration. A recovery of 80-120% is typically considered stable.

Visualizations







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